

A Comprehensive Technical Guide to 2-Chloropropyl dimethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Chloropropyl dimethylamine

CAS No.: 108-14-5

Cat. No.: B090650

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the physical and chemical properties of **2-Chloropropyl dimethylamine** hydrochloride, a key intermediate in the pharmaceutical industry. This document, intended for a scientific audience, delves into the compound's characteristics, reactivity, and safe handling protocols, offering a valuable resource for its application in research and drug development.

Compound Identification and Structure

2-Chloropropyl dimethylamine hydrochloride is a quaternary ammonium salt. Its chemical structure features a propyl chain with a chlorine atom at the second position and a dimethylamino group at the first position, neutralized with hydrochloric acid.^[1]

Systematic IUPAC Name: 2-chloro-N,N-dimethylpropan-1-amine;hydrochloride^[2]

Common Synonyms: (2-Chloropropyl)dimethylamine hydrochloride, 1-Dimethylamino-2-propyl chloride hydrochloride, DMIC.^{[2][3][4]}

Key Identifiers:

- CAS Number: 4584-49-0[2]
- Molecular Formula: C₅H₁₃Cl₂N[3]
- Molecular Weight: 158.07 g/mol [2][5]

Caption: Chemical structure of **2-Chloropropylidimethylamine** hydrochloride.

Physicochemical Properties

2-Chloropropylidimethylamine hydrochloride is a white to off-white or pale beige crystalline powder or chunky solid.[2][3][6] It is known to be hygroscopic, meaning it readily absorbs moisture from the air.[2][4][6]

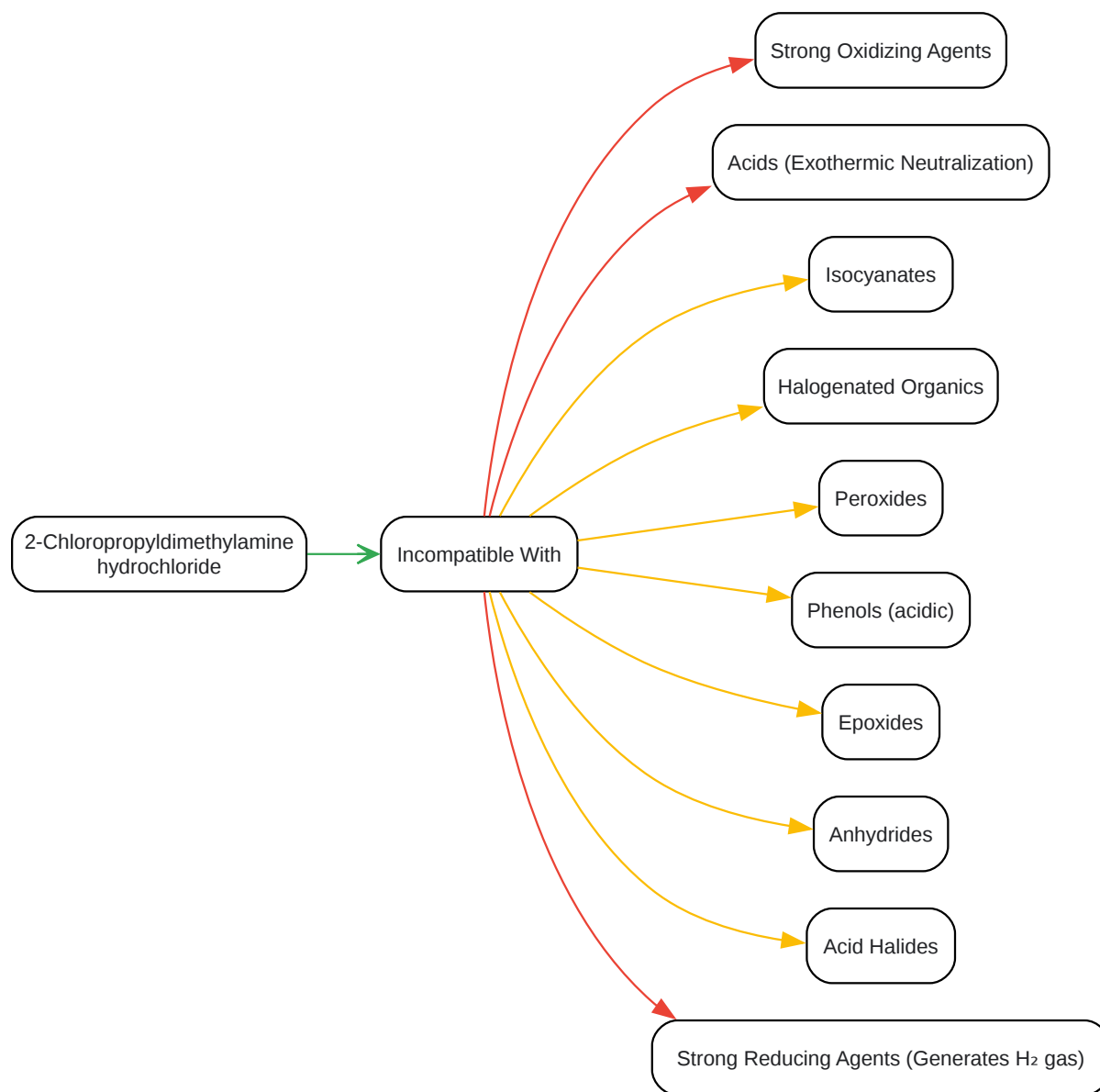
| Property | Value | Source(s) |
|------------------|--|-----------|
| Appearance | White to light cream/pale beige crystalline powder or off-white chunky solid | [2][3][6] |
| Melting Point | 187-190 °C | [3][6][7] |
| Boiling Point | 81.1 °C at 760 mmHg | [6] |
| Water Solubility | 2000 g/L at 20 °C | [4][6] |
| pH | 5-6 (500g/l, H ₂ O, 20°C) | [4] |
| Vapor Pressure | 83 mmHg at 25°C | [6] |
| Flash Point | 2.9 °C | [6] |

Reactivity and Stability

Stability: **2-Chloropropylidimethylamine** hydrochloride is a stable compound under standard storage conditions.[8] However, it is hygroscopic and should be protected from moisture.[2][4][6] Storage in a tightly closed container at room temperature, or below 30°C, is recommended.[3][6][7]

Reactivity: The molecule possesses two reactive sites: the tertiary amine and the chloroalkyl group, making it a versatile intermediate for chemical synthesis.[1][8]

Incompatibilities: This compound is incompatible with strong oxidizing agents.[2][4][9] As an amine salt, it will react exothermically with acids to neutralize them.[2][4][9] It may also be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[2][4][9] Contact with strong reducing agents, such as hydrides, can generate flammable gaseous hydrogen.[2][9]



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Caption: Incompatibility profile of **2-Chloropropyl dimethylamine** hydrochloride.

Role in Pharmaceutical Synthesis

2-Chloropropyldimethylamine hydrochloride is a crucial building block in the synthesis of various pharmaceutical agents. Its primary application lies in its role as an intermediate for producing active pharmaceutical ingredients (APIs).[1][4]

Key Therapeutic Categories:

- Antihistamines: It is an intermediate for drugs like phenergan.[4]
- Central Nervous System (CNS) Depressants: It is used in the synthesis of drugs such as methaqualone.[4]
- Other Pharmaceuticals: It is also used to synthesize drugs like chlorpromazine, doxepin hydrochloride, and telden.[4]

The reactivity of its chloro and amine groups allows for its incorporation into larger, more complex molecules with therapeutic properties.

Safety and Handling

Hazard Identification: **2-Chloropropyldimethylamine** hydrochloride is considered moderately toxic.[1] It may cause irritation to the skin, eyes, and mucous membranes.[1][9] Inhalation of its dust can lead to respiratory discomfort.[1]

GHS Hazard Statements:

- Harmful if swallowed.[2]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

Handling Precautions:

- Work in a well-ventilated area.

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- For weighing and diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[2]
- Avoid creating dust.
- Wash hands thoroughly after handling.

Spill and Disposal: In case of a spill, dampen the solid material with water and transfer it to a suitable container.[9] Use absorbent paper dampened with water to clean up any remaining material.[9] Seal all contaminated materials in a vapor-tight plastic bag for proper disposal.[9]

Experimental Protocols

Synthesis of 1-Dimethylamino-2-chloropropane hydrochloride

This protocol is based on the procedure described by Schultz and Sprague (1948).[4]

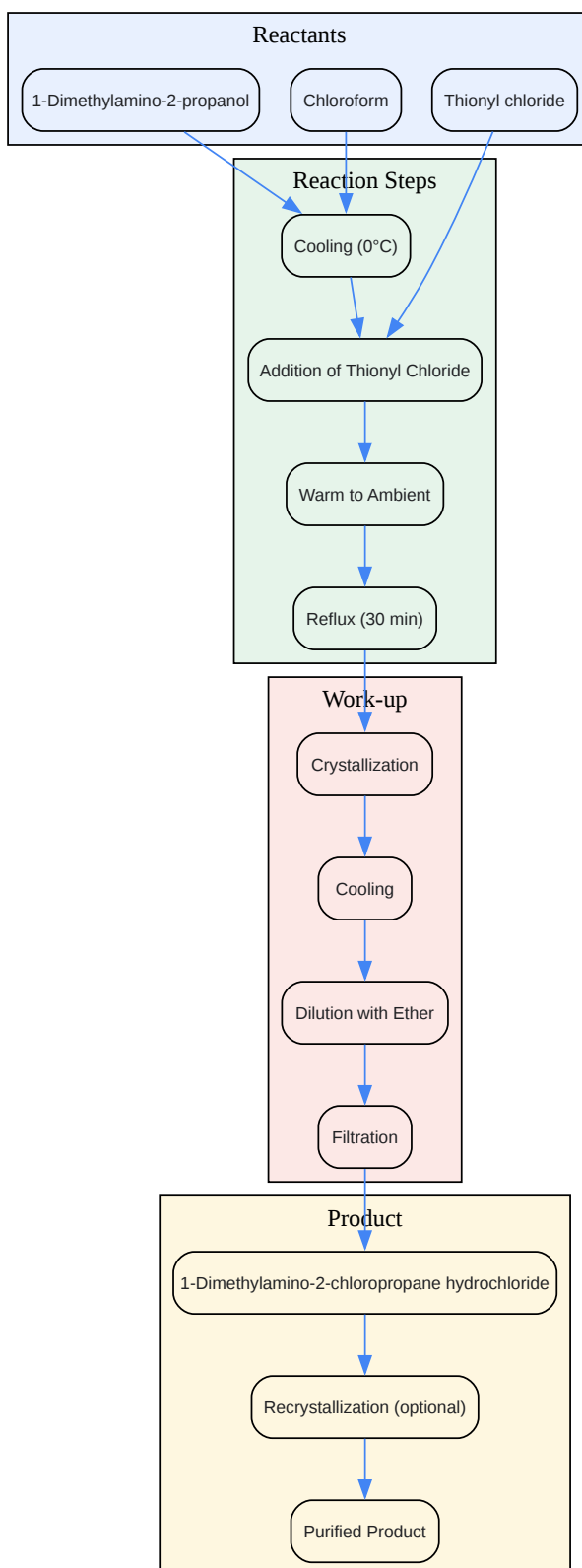
Materials:

- 1-Dimethylamino-2-propanol
- Thionyl chloride (freshly distilled)
- Chloroform
- Ether

Procedure:

- Cool a solution of 3.77 g of 1-dimethylamino-2-propanol in 10 ml of chloroform to approximately 0°C with stirring.
- Add a solution of 5.72 g of freshly distilled thionyl chloride in 2 ml of chloroform to the cooled solution.

- Allow the reaction mixture to warm to ambient temperature over about 30 minutes.
- Heat the mixture to reflux for an additional 30 minutes. The precipitated material should redissolve upon heating.
- 1-Dimethylamino-2-chloropropane hydrochloride will begin to crystallize from the boiling solvent.
- Cool the reaction mixture.
- Dilute the mixture with ether.
- Filter the mixture to collect the product. The expected yield is approximately 5.5 g (95%).
- Recrystallization can be performed to obtain the purified product with a melting point of 192-194°C.[4]



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Caption: Workflow for the synthesis of 1-Dimethylamino-2-chloropropane hydrochloride.

Conclusion

2-Chloropropyl dimethylamine hydrochloride is a well-characterized compound with a defined set of physical and chemical properties. Its utility as a versatile intermediate in the pharmaceutical industry is well-established. A thorough understanding of its properties, reactivity, and safe handling procedures is paramount for its effective and safe use in research and development settings.

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